

# Sulfisomidine: A Technical Review of its Historical Role in Antimicrobial Therapy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sulfisomidin

Cat. No.: B1681191

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## Introduction

**Sulfisomidine**, a member of the sulfonamide class of antibiotics, holds a significant place in the history of antimicrobial therapy. As one of the early synthetic antimicrobial agents, it played a crucial role in treating various bacterial infections before the widespread availability of modern antibiotics. This technical guide provides an in-depth overview of **sulfisomidine**, focusing on its mechanism of action, historical clinical applications, and key experimental data. While its use has declined, understanding the journey of **sulfisomidine** offers valuable insights into the evolution of antimicrobial drug development and the persistent challenge of drug resistance.

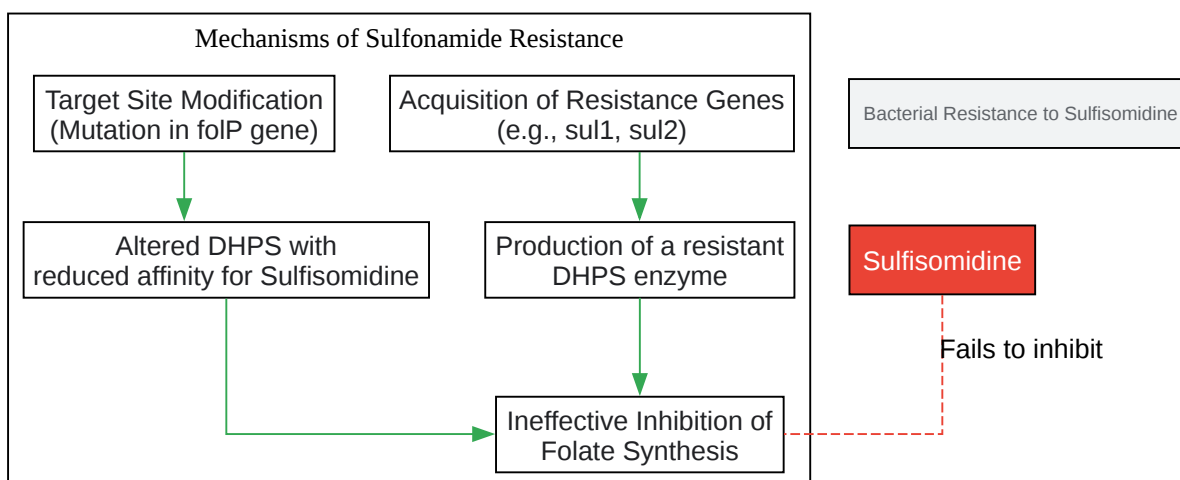
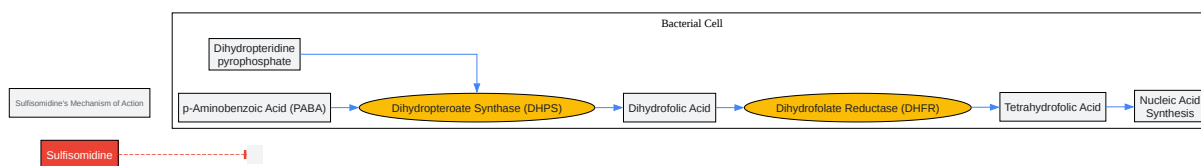
## Chemical Properties and Structure

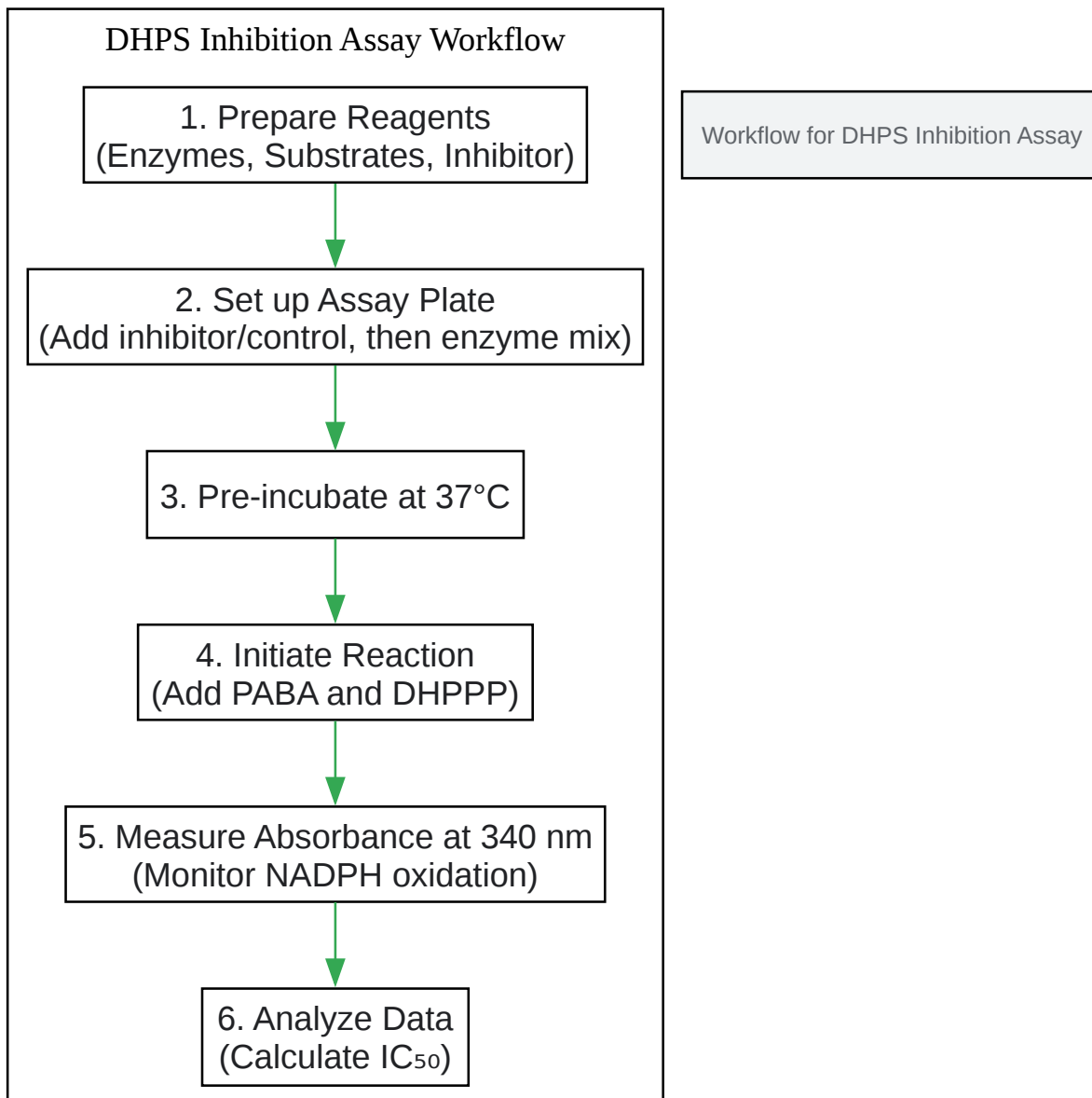
**Sulfisomidine**, chemically known as 4-amino-N-(2,6-dimethyl-4-pyrimidinyl)benzenesulfonamide, is structurally related to other pyrimidine-substituted sulfonamides like sulfadimidine. Its chemical structure is fundamental to its mechanism of action.

Property	Value
IUPAC Name	4-amino-N-(2,6-dimethylpyrimidin-4-yl)benzenesulfonamide
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>4</sub> O <sub>2</sub> S
Molecular Weight	278.33 g/mol
CAS Number	515-64-0

## Mechanism of Action: Inhibition of Folate Synthesis

**Sulfisomidine** exerts its bacteriostatic effect by acting as a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).[1] This enzyme is essential for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is a vital component in the biosynthesis of nucleic acids and some amino acids. By mimicking the natural substrate of DHPS, para-aminobenzoic acid (PABA), **sulfisomidine** blocks the folic acid synthesis pathway in susceptible bacteria, thereby inhibiting their growth and replication.[1] Mammalian cells are unaffected as they obtain folic acid from their diet and lack the DHPS enzyme.





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## References

- 1. Pharmacokinetics, metabolism, and renal excretion of sulfadimidine and its N4-acetyl and hydroxy metabolites in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
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